

Photochemical Behavior of 2'-tert-Butylacetophenone Derivatives

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Compound of Interest

Compound Name: 1-(2-Tert-butylphenyl)ethan-1-one

CAS No.: 22583-61-5

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A Technical Guide on Steric Control, Mechanism, and Synthetic Utility

Executive Summary

The photochemistry of 2'-tert-butylacetophenone represents a classic case of steric control over reaction pathways. Unlike ortho-methylacetophenone, which undergoes 1,5-hydrogen shift to form photoenols (and subsequently benzocyclobutenols), the ortho-tert-butyl derivative lacks

-hydrogens on the substituent. Instead, it undergoes a rare 1,6-hydrogen abstraction (

-H abstraction) from the tert-butyl group. This pathway generates a 1,6-biradical intermediate that cyclizes to form 3,3-dimethyl-1-indanol, a valuable scaffold in medicinal chemistry. This guide analyzes the mechanism, kinetic factors, and experimental protocols for exploiting this reaction.^[1]

Mechanistic Deep Dive

The reaction is governed by the proximity of the tert-butyl

-hydrogens (delta to the carbonyl) and the conformational twist imposed by the bulky substituent.

The "Ortho Effect" and Steric Twist

In 2'-tert-butylacetophenone, the bulky tert-butyl group forces the carbonyl group out of planarity with the benzene ring (

). This twist has two critical photophysical consequences:

- Orbital Decoupling: The

-overlap between the phenyl ring and the carbonyl group is diminished, often raising the energy of the

state and leaving the reactive

state as the lowest excited triplet.

- Proximity: Despite the twist, the methyl hydrogens of the tert-butyl group are held in close proximity to the carbonyl oxygen, facilitating hydrogen tunneling and abstraction.

The Reaction Pathway: -Hydrogen Abstraction

The transformation proceeds via a Yang-like cyclization but forms a five-membered carbocycle (indanol) rather than a four-membered ring (cyclobutanol).

- Excitation: Irradiation (typically 300–350 nm) populates the singlet excited state (

), which undergoes rapid intersystem crossing (ISC) to the triplet state (

, likely

).

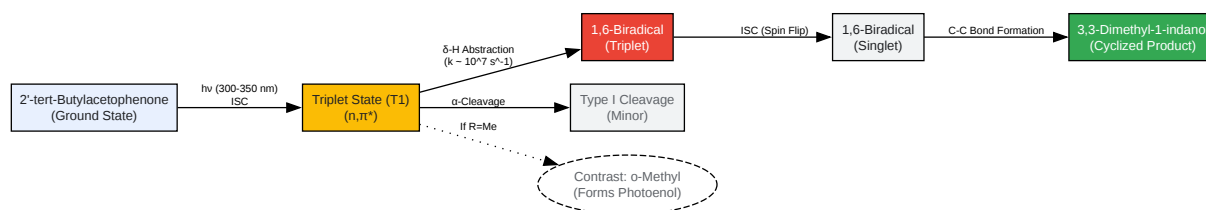
- 1,6-Hydrogen Shift: The oxygen radical of the

triplet abstracts a hydrogen atom from one of the methyl groups of the ortho-tert-butyl substituent. This is a 1,6-shift (involving 7 atoms in the transition state: $\text{O}\cdots\text{H}\cdots\text{C}-\text{C}-\text{C}-\text{C}-\text{C}=\text{O}$).

- **Biradical Formation:** A 1,6-biradical is formed. One radical center is on the benzylic carbon (formerly the carbonyl carbon), and the other is on the primary carbon of the tert-butyl group.
- **Cyclization:** The biradical undergoes spin inversion (ISC) to a singlet biradical, which rapidly couples to form the five-membered ring, yielding 3,3-dimethyl-1-indanol.

Visualized Mechanism

The following diagram illustrates the divergence between the ortho-methyl (Photoenolization) and ortho-tert-butyl (Indanol formation) pathways.



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Caption: Mechanistic pathway of 2'-tert-butylacetophenone photolysis, highlighting the critical -H abstraction leading to indanol formation.

Comparative Analysis of Derivatives

The photochemical outcome is strictly dictated by the nature of the ortho-alkyl substituent.

Feature	2'-Methylacetophenone	2'-tert-Butylacetophenone	4'-tert-Butylacetophenone
Primary Mechanism	-H Abstraction (1,5-shift)	-H Abstraction (1,6-shift)	Intermolecular Abstraction
Intermediate	Photoenol (xylylenol)	1,6-Biradical	Ketyl Radical
Major Product	Benzocyclobutenol (via electrocyclization)	3,3-Dimethyl-1-indanol	Pinacol (dimer) or Reduction
Synthetic Utility	Diels-Alder trapping of enols	Synthesis of Indane scaffolds	Radical initiator / Polymerization
Quantum Yield	High ()	Moderate ()	Low (solvent dependent)

Experimental Protocols

General Photolysis Setup

To synthesize 3,3-dimethyl-1-indanol derivatives, strict control over oxygen and solvent polarity is required to maximize the lifetime of the triplet biradical and prevent quenching.

Materials:

- Substrate: 2'-tert-butylacetophenone (0.01 - 0.05 M).
- Solvent: Benzene (non-polar, standard) or Acetonitrile (polar, stabilizes biradical). Note: Benzene often yields higher cyclization efficiency by destabilizing the zwitterionic character of competing pathways.
- Vessel: Quartz or Pyrex immersion well (Pyrex filters <290 nm, preventing deep UV degradation).

Protocol:

- Dissolution: Dissolve 1.0 mmol of the ketone in 50 mL of anhydrous benzene.

- Degassing (Critical): Sparge the solution with Argon or Nitrogen for 30 minutes. Oxygen is a potent triplet quencher () and will shut down the reaction.
- Irradiation: Irradiate using a medium-pressure Mercury lamp (450W) housed in a water-cooled jacket.
 - Alternative: Use 350 nm LED arrays for milder conditions.
- Monitoring: Monitor consumption of starting material by TLC (Hexane/EtOAc 9:1) or GC-MS. The product (indanol) is more polar than the ketone.
- Workup: Evaporate solvent under reduced pressure. The residue is typically a mixture of the indanol and unreacted ketone.
- Purification: Flash chromatography on silica gel. The indanol elutes after the ketone.

Handling Derivatives[2][3]

- Electron-Withdrawing Groups (e.g., 4'-CF₃): Increase the reactivity of the carbonyl oxygen, accelerating abstraction (increases).
- Electron-Donating Groups (e.g., 4'-OMe): May raise the energy of the state, potentially mixing with the reactive state. If the lowest triplet becomes , reactivity drops significantly (the "saturation effect").

Applications in Drug Development

The indanol scaffold generated by this reaction is a privileged structure in medicinal chemistry, appearing in:

- CNS Agents: Indane derivatives are frequent pharmacophores in dopamine receptor agonists and antagonists.

- Chiral Synthons: The resulting 1-indanol is chiral. While the photochemical reaction is racemic, using a chiral host (e.g., cyclodextrins) or chiral solid-state photolysis can induce enantioselectivity.
- Functionalization: The tertiary hydroxyl group and the aromatic ring provide handles for further derivatization (e.g., Ritter reaction on the -OH, electrophilic substitution on the ring).

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Sources

- 1. BJOC - Recent advances in Norrish–Yang cyclization and dicarbonyl photoredox reactions for natural product synthesis [beilstein-journals.org]
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